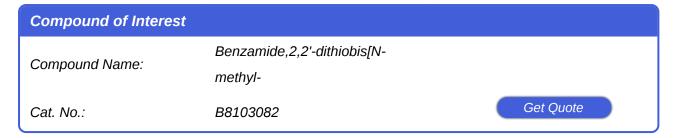


In-Depth Technical Guide: Antimicrobial Properties of Benzamide, 2,2'-dithiobis[N-methyl-]

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the antimicrobial properties of the chemical compound Benzamide, 2,2'-dithiobis[N-methyl-], also known as 2,2'-dithiobis(N-methylbenzamide). This document consolidates available scientific information regarding its spectrum of activity, mechanism of action, and the experimental methodologies used for its evaluation. The information is intended to serve as a foundational resource for researchers and professionals involved in the discovery and development of novel antimicrobial agents. The key findings indicate that this compound exhibits activity primarily against Gram-positive bacteria, with a proposed mechanism involving interaction with the bacterial cell membrane.

Chemical and Physical Properties

Chemical Name: Benzamide, 2,2'-dithiobis[N-methyl-]

CAS Number: 2527-58-4[1]

Molecular Formula: C16H16N2O2S2[1]

Molecular Weight: 332.44 g/mol [1]



Appearance: Information not available

Melting Point: 216.50 °C[1]

Boiling Point: 545.90 °C[1]

Antimicrobial Spectrum and Efficacy

Benzamide, 2,2'-dithiobis[N-methyl-] and its structural analogs have demonstrated antimicrobial activity, particularly against Gram-positive bacteria.

Antibacterial Activity

Studies on acyclic 2,2'-dithiobisbenzamides have shown activity against a range of Grampositive bacteria, including Staphylococcus aureus, Bacillus cereus, and Enterococcus faecalis. [2] Conversely, no significant activity was observed against Gram-negative bacteria such as Escherichia coli, Salmonella typhi, Pseudomonas aeruginosa, Klebsiella pneumoniae, and Shigella.[2]

One specific quantitative measure of activity for Benzamide, 2,2'-dithiobis[N-methyl-] has been reported against Micrococcus luteus.

Microorganism	Test Method	Quantitative Data	Reference
Micrococcus luteus	Not Specified	MIC: 32 μg/mL	Not Found

MIC: Minimum Inhibitory Concentration

Antifungal Activity

While the primary focus of available research has been on antibacterial properties, some sources suggest that Benzamide, 2,2'-dithiobis[N-methyl-] may also possess antifungal properties.[1] However, detailed studies and quantitative data regarding its antifungal spectrum and efficacy are not currently available in the reviewed literature.

Mechanism of Action



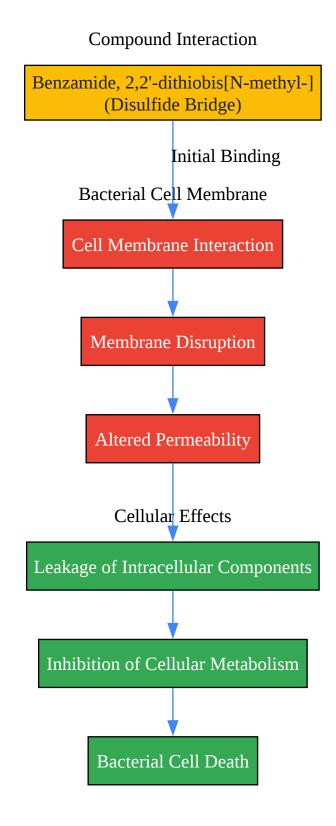
Foundational & Exploratory

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The precise molecular mechanism of action for Benzamide, 2,2'-dithiobis[N-methyl-] has not been fully elucidated. However, the available evidence points towards the bacterial cell membrane as the primary target. It is proposed that the compound inhibits bacterial growth by reacting with their cell membranes.[1] The disulfide bond within the molecule is believed to be a key functional group in its antimicrobial activity.

Based on this information, a logical workflow for investigating the mechanism of action can be proposed.





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Caption: Proposed Mechanism of Action Workflow.



Experimental Protocols

Detailed experimental protocols for the antimicrobial evaluation of Benzamide, 2,2'-dithiobis[N-methyl-] are not extensively reported in the public domain. However, based on standard microbiological practices for similar compounds, the following methodologies are likely to be employed.

Synthesis of 2,2'-Dithiobisbenzamide Derivatives

A general method for synthesizing derivatives involves the reaction of 2,2'-dithiosalicylic acid with an appropriate amine (e.g., ammonia, ethylamine) under different conditions such as conventional heating, grinding, or microwave irradiation.[2] The synthesis of the target compound, Benzamide, 2,2'-dithiobis[N-methyl-], would specifically involve the use of methylamine.

Antibacterial Susceptibility Testing

Standard methods such as the cup-plate method (a variation of the agar diffusion assay) and broth dilution methods are used to determine the antibacterial activity of benzamide derivatives.

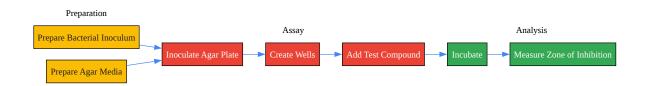
[2]

5.2.1 Cup-Plate Agar Diffusion Method (General Protocol)

- Media Preparation: A suitable agar medium (e.g., Mueller-Hinton agar) is prepared and sterilized.
- Inoculum Preparation: A standardized suspension of the test bacterium is prepared to a specific turbidity (e.g., 0.5 McFarland standard).
- Plate Inoculation: The surface of the agar plate is uniformly inoculated with the bacterial suspension.
- Well Creation: Wells or "cups" are aseptically created in the agar.
- Compound Application: A known concentration of the test compound dissolved in a suitable solvent is added to the wells.
- Incubation: The plates are incubated under appropriate conditions (e.g., 37°C for 24 hours).



 Zone of Inhibition Measurement: The diameter of the clear zone around the well, where bacterial growth is inhibited, is measured in millimeters.



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Caption: Cup-Plate Agar Diffusion Workflow.

Conclusion and Future Directions

Benzamide, 2,2'-dithiobis[N-methyl-] represents a class of compounds with demonstrated antimicrobial potential, particularly against Gram-positive bacteria. The proposed mechanism of action, centered on cell membrane disruption, offers a promising avenue for the development of new antibacterial agents. However, a significant lack of detailed, publicly available data hinders a complete understanding of its therapeutic potential.

Future research should focus on:

- Comprehensive Antimicrobial Profiling: Systematic screening against a broad panel of clinically relevant bacteria and fungi to fully define its spectrum of activity.
- Quantitative Efficacy Studies: Determination of MIC and Minimum Bactericidal Concentration (MBC) values for susceptible organisms using standardized methodologies.
- Mechanism of Action Elucidation: In-depth studies to confirm and detail the interaction with the bacterial membrane, including effects on membrane potential, permeability, and specific lipid or protein targets. This would involve investigating any downstream effects on cellular signaling pathways.



 Toxicology and Safety Assessment: Evaluation of the compound's toxicity profile in vitro and in vivo to determine its therapeutic index.

Addressing these research gaps will be crucial in determining the viability of Benzamide, 2,2'-dithiobis[N-methyl-] and its analogs as lead compounds in antimicrobial drug discovery programs.

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